

solubility of 4-Fluorothioanisole in organic solvents

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Compound of Interest

Compound Name: 4-Fluorothioanisole

Cat. No.: B1305291

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An In-Depth Technical Guide to the Solubility of **4-Fluorothioanisole** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Fluorothioanisole (CAS No: 371-15-3), a fluorinated thioether, serves as a crucial building block in organic synthesis, particularly in the development of pharmaceutical compounds and agrochemicals. Its solubility in various organic solvents is a critical parameter for reaction kinetics, purification processes, and formulation development. This guide provides a comprehensive overview of the available solubility data for **4-Fluorothioanisole**, details a standard experimental protocol for solubility determination, and presents a logical workflow for assessing its solubility.

Physicochemical Properties of 4-Fluorothioanisole

A summary of the key physicochemical properties of **4-Fluorothioanisole** is presented in Table 1. These properties are essential for understanding its behavior in different solvent systems.

Table 1: Physicochemical Properties of **4-Fluorothioanisole**

Property	Value	Reference
Molecular Formula	C ₇ H ₇ FS	[1]
Molecular Weight	142.19 g/mol	[1]
Appearance	Colorless to light yellow liquid	
Density	1.167 g/mL at 25 °C	
Boiling Point	184-185 °C	
Refractive Index	n _{20/D} 1.551	

Solubility Profile of 4-Fluorothioanisole

Quantitative solubility data for **4-Fluorothioanisole** in organic solvents is not readily available in publicly accessible literature. However, qualitative assessments consistently indicate good solubility in a range of common organic solvents.[\[2\]](#) This high solubility is attributed to its molecular structure, which combines a polarizable sulfur atom and a relatively non-polar aromatic ring, allowing for effective interaction with a variety of solvent types.

Table 2: Qualitative Solubility of **4-Fluorothioanisole** in Common Organic Solvents

Solvent	Qualitative Solubility
Ethanol	Good solubility [2]
Acetone	Good solubility [2]
Dichloromethane	Good solubility [2]

It is important to note that while terms like "good solubility" are informative, they are not substitutes for precise, quantitative measurements, especially in the context of process development and formulation where exact concentrations are critical.

Experimental Protocol for Solubility Determination: The Shake-Flask Method

The shake-flask method is widely regarded as the "gold standard" for determining the equilibrium solubility of a compound in a specific solvent.^[3] It is a robust and reliable technique that, when performed correctly, yields thermodynamic solubility data.

Objective: To determine the saturation concentration of **4-Fluorothioanisole** in a given organic solvent at a specific temperature.

Materials:

- **4-Fluorothioanisole** (high purity)
- Selected organic solvent(s) (analytical grade)
- Glass flasks or vials with airtight stoppers
- Constant temperature shaker or incubator
- Analytical balance
- Centrifuge or filtration apparatus (e.g., syringe filters with appropriate membrane)
- A suitable analytical instrument for quantification (e.g., HPLC-UV, GC-FID)
- Volumetric flasks and pipettes

Procedure:

- Preparation of the Test System:
 - Add an excess amount of **4-Fluorothioanisole** to a flask. The excess solid is crucial to ensure that a saturated solution is formed.^[4]
 - Add a known volume of the selected organic solvent to the flask.
- Equilibration:
 - Seal the flask tightly to prevent solvent evaporation.

- Place the flask in a constant temperature shaker or incubator set to the desired temperature (e.g., 25 °C).
- Agitate the mixture for a sufficient period to allow the system to reach equilibrium. This can range from 24 to 72 hours, depending on the compound and solvent. Preliminary studies may be needed to determine the optimal equilibration time.

- Phase Separation:
 - After equilibration, allow the undissolved solid to settle.
 - Carefully separate the saturated supernatant from the excess solid. This can be achieved by either centrifugation or filtration.^[5] It is critical to perform this step at the same temperature as the equilibration to avoid any changes in solubility.
- Quantification:
 - Accurately dilute an aliquot of the clear, saturated supernatant with the same solvent.
 - Analyze the diluted solution using a pre-validated analytical method (e.g., HPLC-UV, GC-FID) to determine the concentration of **4-Fluorothioanisole**.^[5]
 - A calibration curve prepared with known concentrations of **4-Fluorothioanisole** in the same solvent is used for accurate quantification.
- Data Reporting:
 - The solubility is typically expressed in units such as g/L, mg/mL, or mol/L.

Logical Workflow for Solubility Assessment

The process of determining the solubility of a compound like **4-Fluorothioanisole** can be streamlined by following a logical workflow, as depicted in the diagram below. This workflow progresses from simple qualitative tests to more rigorous quantitative methods.

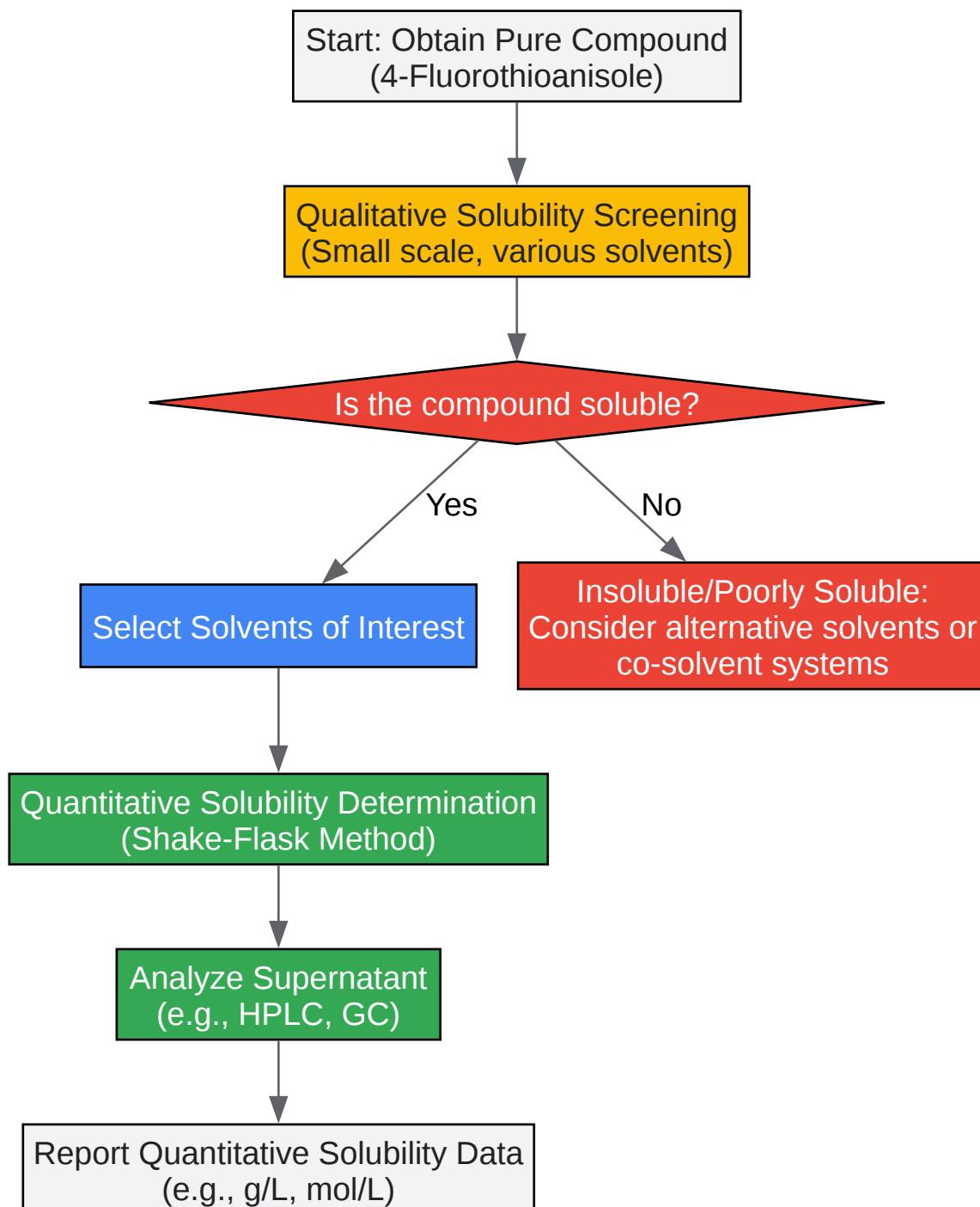


Figure 1: Logical Workflow for Solubility Determination

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Caption: Logical workflow for determining the solubility of a chemical compound.

Conclusion

While quantitative solubility data for **4-Fluorothioanisole** in organic solvents is not extensively documented in public literature, it is qualitatively known to be readily soluble in common solvents such as ethanol, acetone, and dichloromethane. For applications requiring precise solubility values, the standardized shake-flask method provides a reliable experimental protocol. The logical workflow presented offers a systematic approach for researchers to characterize the solubility of this and other similar compounds, which is a fundamental step in chemical process development and pharmaceutical formulation.

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